

4-chlorocinnamic acid combination therapy antibiotic synergism

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Compound Focus: 4-Chlorocinnamic acid

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Synergistic Combinations of Cinnamic Acid Derivatives

Cinnamic Acid Derivative	Antibiotic Combined With	Pathogen Target	Impact on Antibiotic MIC	Impact on Derivative MIC	Key Findings
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| **Compounds 16a, 16c, 16d, 16f, 17c** (4-chloro-2-mercaptobenzenesulfonamide derivatives) [1] [2] | Ampicillin, Streptomycin, Gentamicin, Vancomycin [1] [2] | HLAR and VRE *Enterococcus spp.* [1] [2] | Reduced by **800 to 10,000 times** for HLAR strains; **8 to 10,000 times** for VRE strains [1] [2] | Reduced **2–16 fold** for HLAR strains; **2–32 fold** for VRE strains [1] [2] | - Showed additive/synergistic effects. [1] [2]

- Inhibited biofilm formation by **70–94%** at 4x MIC. [1] [2]
- Effectively penetrated pre-formed biofilms. [1] | | **Butyl Cinnamate (6)** [3] | Nystatin [3] | Pathogenic fungi (*C. albicans*, *C. tropicalis*, *C. glabrata*) [3] | Information not specified in study | Information not specified in study | Showed an **additive effect** (Fractional Inhibitory Concentration Index, FICI = 0.62) in antifungal tests. [3] | | **Cinnamide (18)** [3] | Amoxicillin [3] | *Staphylococcus aureus* [3] | Information not specified in study | Information not specified in study | Showed an **additive effect** (FICI = 0.56) in antibacterial tests. [3] |

Detailed Experimental Protocols

The most comprehensive data on synergism comes from studies using the checkerboard assay method. Below are the detailed protocols for key experiments.

Checkerboard Assay for Synergism

This method is used to quantify the interaction between two antimicrobial agents [1] [3].

- **Principle:** The assay determines the Fractional Inhibitory Concentration (FIC) index by testing various combinations of the two agents in a two-dimensional microtiter plate.
- **Procedure:**
 - Prepare serial dilutions of the antibiotic in the broth media along the rows of a 96-well microtiter plate.
 - Prepare serial dilutions of the cinnamic acid derivative along the columns.
 - Inoculate each well with a standardized microbial inoculum (e.g., (5×10^5) CFU/mL).
 - Incubate the plates at the appropriate temperature (e.g., 35°C for 24 hours) for the specific pathogen.
 - Determine the MIC of each compound alone and in combination.
- **Data Analysis:** Calculate the FIC index using the formula:
$$\text{FIC index} = \frac{\text{MIC of antibiotic in combination}}{\text{MIC of antibiotic alone}} + \frac{\text{MIC of derivative in combination}}{\text{MIC of derivative alone}}$$
 Synergism is typically defined as an FIC index ≤ 0.5 , additivity as >0.5 to 1.0 , indifference as >1.0 to 4.0 , and antagonism as >4.0 [3].

Biofilm Inhibition and Eradication Assay

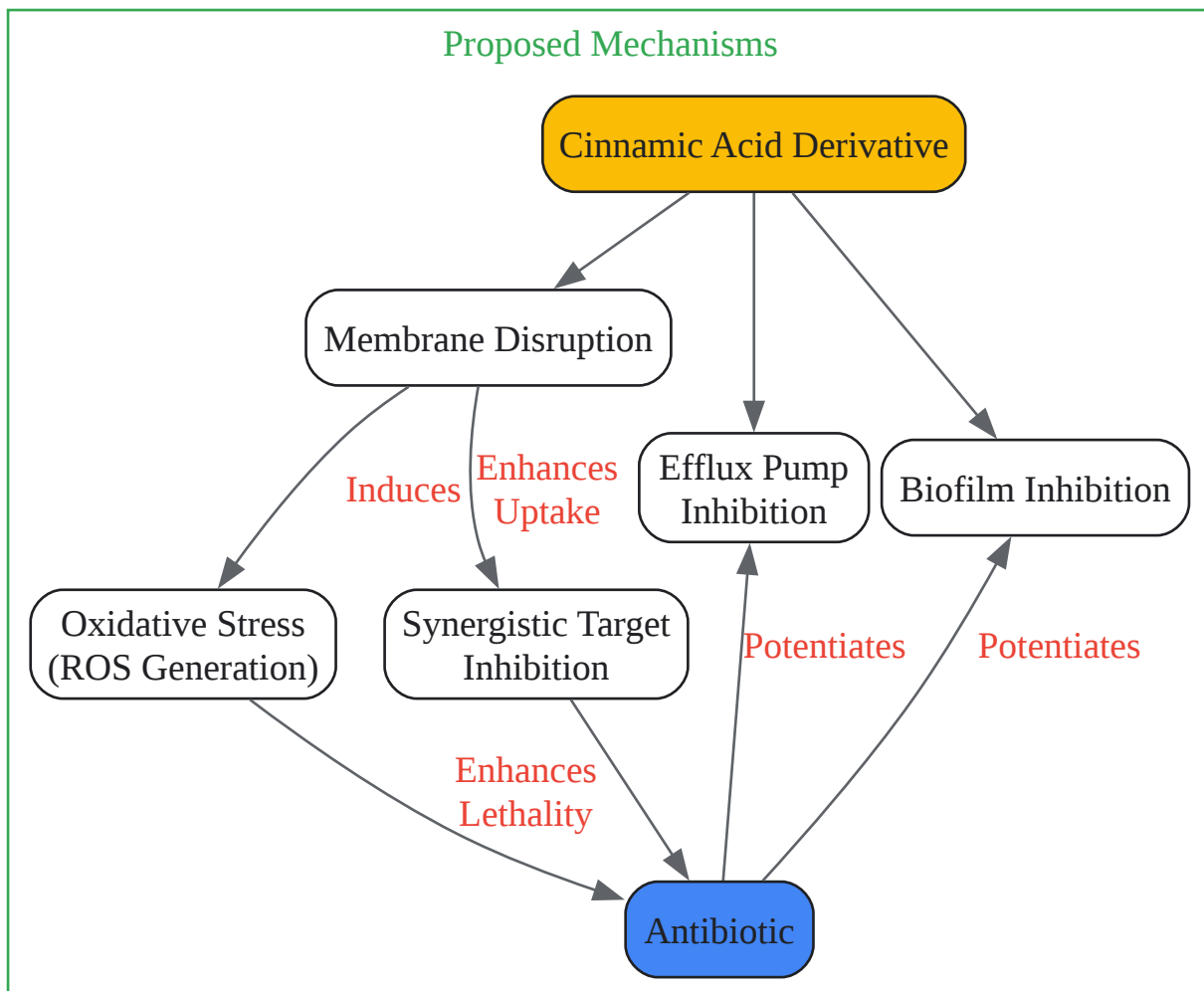
This protocol tests the compound's ability to prevent biofilm formation or disrupt pre-existing biofilms [1].

- **Biofilm Inhibition:**
 - Grow a bacterial culture to the mid-log phase.
 - Add the bacterial suspension to wells containing sub-MIC concentrations (e.g., MIC, 2xMIC, 4xMIC) of the test compound and incubate for a set time (e.g., 24 hours for *Enterococcus spp.*).
 - Remove the planktonic cells and gently wash the adhered biofilm.
 - Fix the biofilm with methanol, stain with crystal violet, and dissolve the dye in acetic acid.
 - Measure the optical density (e.g., at 590 nm) to quantify the biomass relative to an untreated control.
- **Activity on Pre-formed Biofilm:**
 - Allow the biofilm to form for 24 hours in the absence of the compound.
 - Carefully remove the culture medium and add fresh medium containing the test compound.
 - Incubate again for another 24 hours.

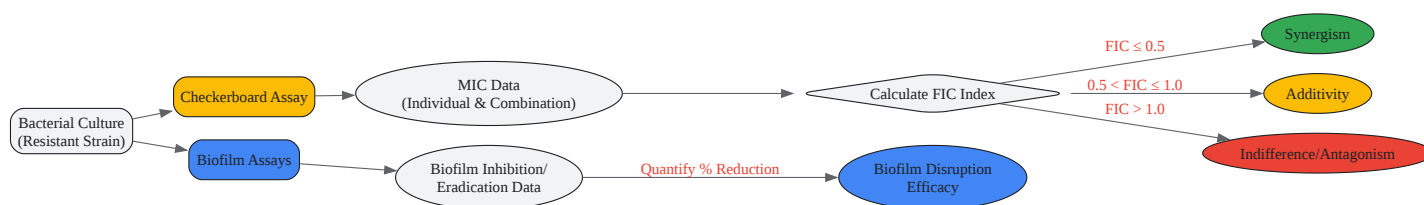
- Quantify the remaining biofilm using the same crystal violet staining method.

Proposed Mechanisms of Action

The diagrams below illustrate the proposed mechanisms and experimental workflows based on the current research.



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Research Summary and Future Directions

- **Focus on Derivatives:** The most potent synergistic effects are not from **4-chlorocinnamic acid** itself, but from its synthetic derivatives, particularly those hybrid molecules combining the cinnamic acid scaffold with other pharmacophores like sulfonamides [1] [2] [3].
- **Promising Targets:** These derivatives show significant potential in restoring the efficacy of standard antibiotics against challenging **high-level aminoglycoside-resistant (HLAR) and vancomycin-resistant (VRE) Enterococci**, including the ability to disrupt biofilms [1] [2].
- **Proposed Mechanisms:** The synergism likely arises from multi-target effects, including membrane disruption by the cinnamic acid derivative enhancing antibiotic uptake, inhibition of efflux pumps, and induction of oxidative stress [1] [3] [4].

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